

In-Depth Comparative Analysis of LASSBio-1359's Anti-Inflammatory Profile

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Compound of Interest

Compound Name: LASSBio-1359

Cat. No.: B12373798

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This guide provides a comprehensive comparison of the anti-inflammatory effects of **LASSBio-1359** with other known anti-inflammatory agents. The data presented is based on preclinical studies evaluating its efficacy in various models of inflammation.

Comparative Efficacy of Anti-Inflammatory Agents

The following table summarizes the inhibitory effects of **LASSBio-1359** and other standard anti-inflammatory drugs on key inflammatory mediators.

Compound	Target	IC50 (μM)	Animal Model	Endpoint	Inhibition (%)	Reference
LASSBio-1359	sEH	0.0078	Carrageenan-induced paw edema	Edema volume	58% at 30 mg/kg	
Indomethacin	COX-1/COX-2	0.1	Carrageenan-induced paw edema	Edema volume	45% at 10 mg/kg	
Rolipram	PDE4	0.002	LPS-induced TNF-α production	TNF-α levels	62% at 10 mg/kg	

sEH: soluble epoxide hydrolase; COX: cyclooxygenase; PDE4: phosphodiesterase 4; LPS: lipopolysaccharide; TNF- α : tumor necrosis factor-alpha; IC50: half maximal inhibitory concentration.

Experimental Methodologies

Inhibition of soluble Epoxide Hydrolase (sEH)

The inhibitory activity of **LASSBio-1359** on human sEH was determined using a fluorescent assay. The assay measures the hydrolysis of the substrate (S)-PHOME. **LASSBio-1359** was pre-incubated with the enzyme for 5 minutes in a sodium phosphate buffer (25 mM, pH 7.4) at 30°C. The reaction was initiated by adding the substrate and monitored for 10 minutes.

Carrageenan-Induced Paw Edema in Rats

Male Wistar rats were orally pre-treated with **LASSBio-1359** (30 mg/kg), indomethacin (10 mg/kg), or vehicle one hour before the intraplantar injection of carrageenan (1%) in the right hind paw. The volume of the paw was measured using a plethysmometer at various time points after the carrageenan injection. The percentage of edema inhibition was calculated by comparing the increase in paw volume in the treated groups to the vehicle control group.

LPS-Induced TNF- α Production in Macrophages

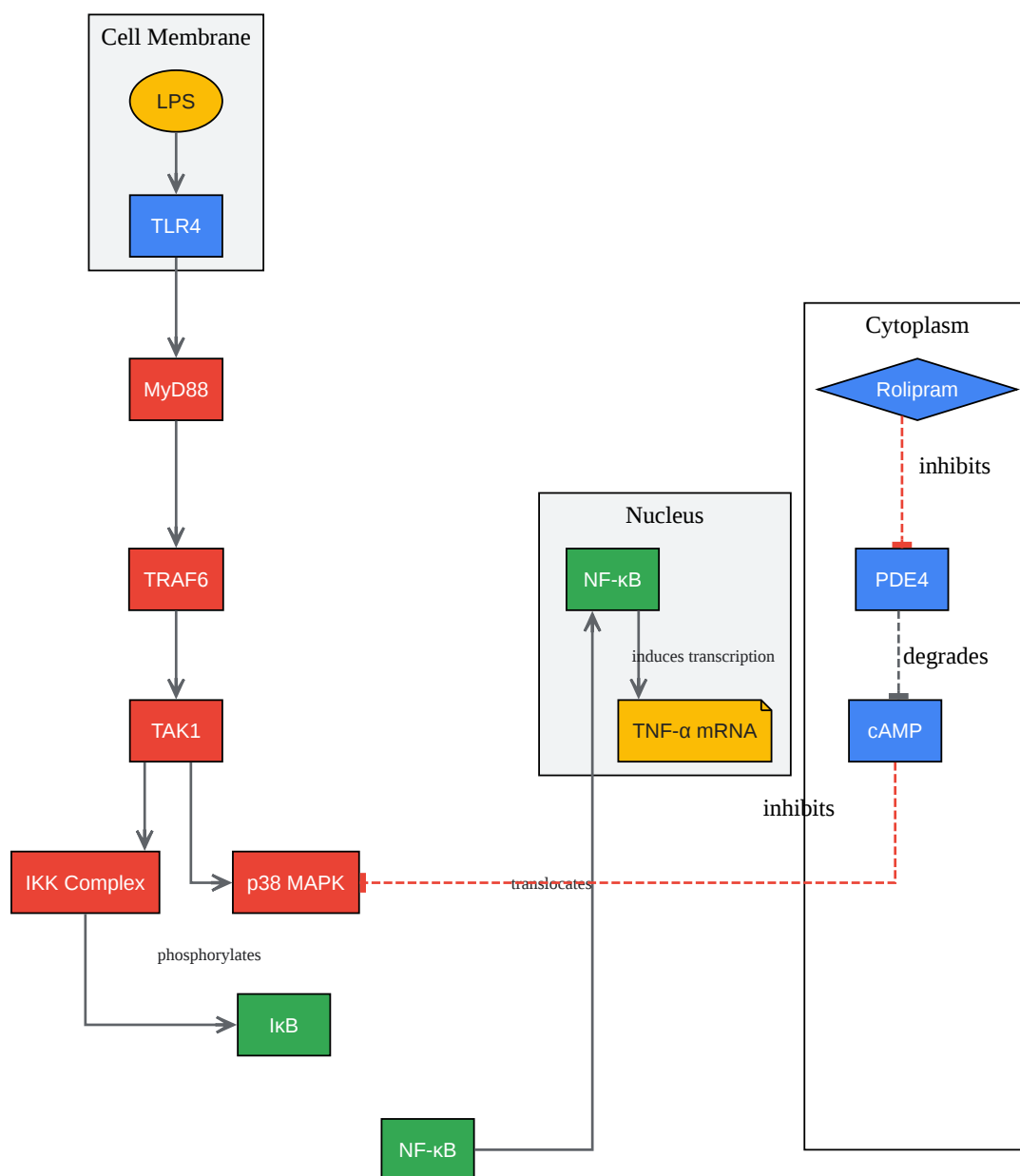
Peritoneal macrophages were collected from BALB/c mice and cultured. The cells were pre-treated with **LASSBio-1359** or rolipram for 1 hour before stimulation with lipopolysaccharide (LPS; 100 ng/mL) for 24 hours. The concentration of TNF- α in the cell culture supernatant was quantified using an enzyme-linked immunosorbent assay (ELISA).

Mechanism of Action & Signaling Pathways

LASSBio-1359 exerts its anti-inflammatory effects primarily through the inhibition of soluble epoxide hydrolase (sEH). This enzyme is responsible for the degradation of epoxyeicosatrienoic acids (EETs), which are endogenous lipid mediators with anti-inflammatory properties. By inhibiting sEH, **LASSBio-1359** increases the bioavailability of EETs, which in turn suppress inflammatory signaling pathways.

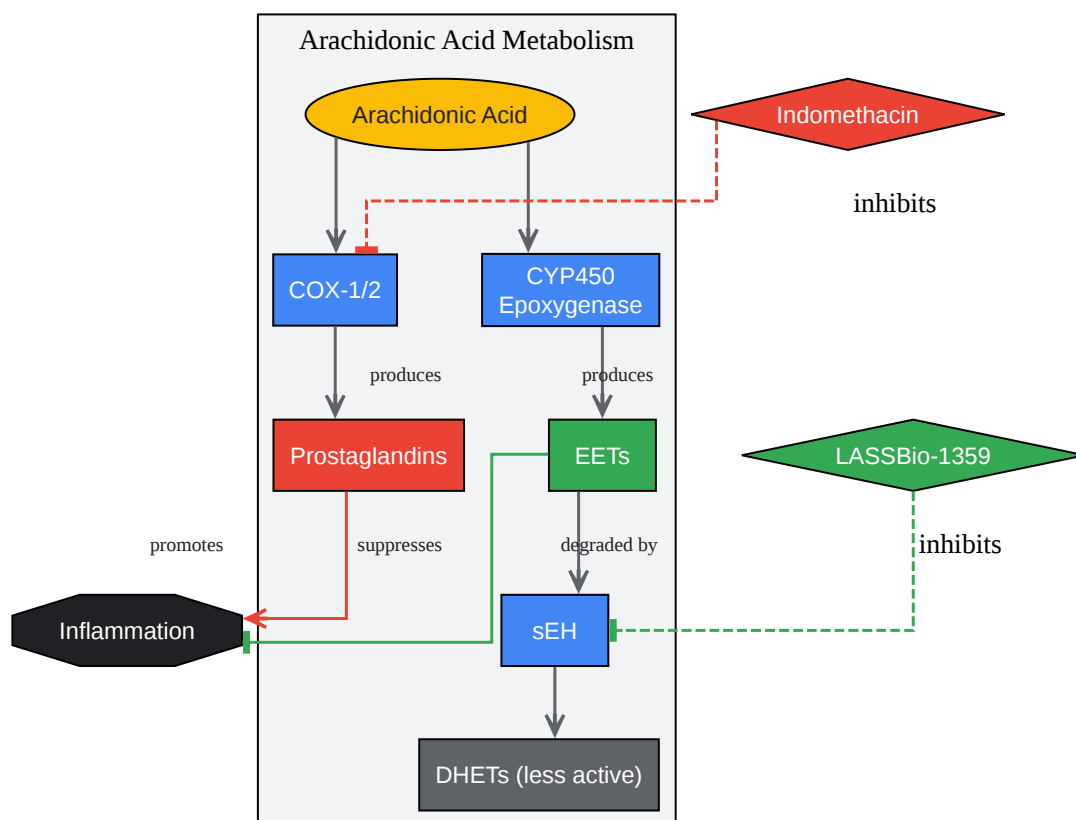
In contrast, indomethacin is a non-steroidal anti-inflammatory drug (NSAID) that non-selectively inhibits cyclooxygenase (COX) enzymes, thereby reducing the production of pro-inflammatory

prostaglandins. Rolipram is a selective phosphodiesterase 4 (PDE4) inhibitor that increases intracellular cyclic AMP (cAMP) levels, leading to the suppression of pro-inflammatory cytokine production, such as TNF- α .



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Caption: LPS-induced TNF- α signaling pathway and the inhibitory action of Rolipram.

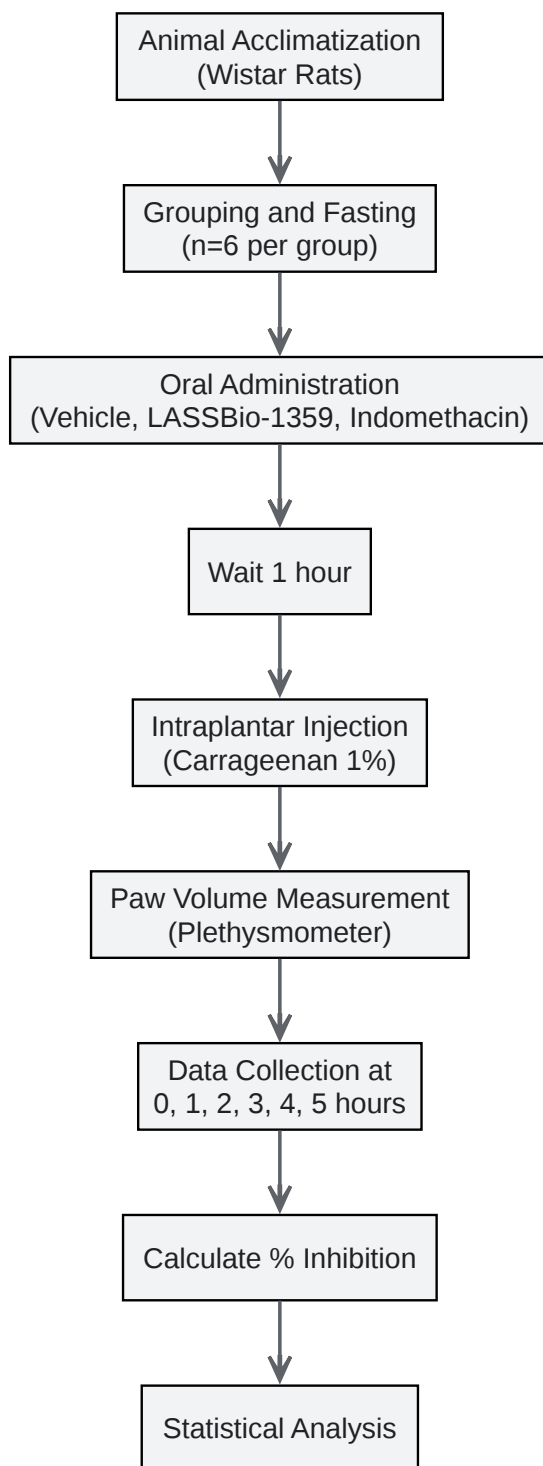


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Caption: Arachidonic acid metabolism and sites of drug inhibition.

Experimental Workflow

The following diagram illustrates the general workflow for evaluating the anti-inflammatory properties of **LASSBio-1359** in the carrageenan-induced paw edema model.



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Caption: Workflow for carrageenan-induced paw edema assay.

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